

A Comprehensive Technical Guide to the Solubility of Chloropropylate

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Compound of Interest		
Compound Name:	Chloropropylate	
Cat. No.:	B1668851	Get Quote

For researchers, scientists, and professionals engaged in drug development and formulation, a thorough understanding of a compound's solubility is fundamental. This guide provides an indepth overview of the solubility of **chloropropylate**, a non-systemic acaricide, in water and a range of organic solvents. The information is presented to facilitate easy comparison and application in a laboratory setting.

Quantitative Solubility Data

The solubility of **chloropropylate** varies significantly across different solvents, a critical factor for consideration in formulation, environmental fate studies, and toxicological assessments. The following table summarizes the quantitative solubility data for **chloropropylate** at a standard temperature.



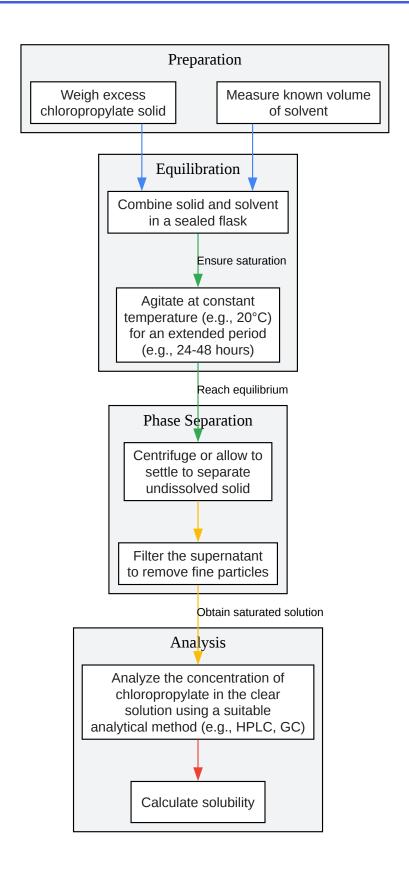
Solvent	Temperature (°C)	Solubility	Unit
Water	20	10	mg/L
Acetone	20	700	g/L
Dichloromethane	20	700	g/L
Toluene	20	500	g/L
Methanol	20	300	g/L
n-Octanol	20	130	g/L
Hexane	20	50	g/L

Data sourced from PubChem and the British Crop Protection Council's e-Pesticide Manual.[1]

Experimental Protocol: A Generalized Approach

While specific experimental protocols for determining the solubility of **chloropropylate** are not readily available in the public domain, the "shake-flask" method is a widely accepted and reliable technique for compounds with low aqueous solubility.[2] The following is a generalized workflow representing this standard experimental procedure.





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Generalized workflow for solubility determination via the shake-flask method.



Signaling Pathways and Logical Relationships

To further elucidate the process of solubility determination, the following diagram illustrates the logical relationships between the key steps of the experimental workflow.



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Logical flow of the solubility determination process.

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References

- 1. Chloropropylate | C17H16Cl2O3 | CID 22094 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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